

Understanding Isothiazole-4-carboxylic Acid: Hazard Profile

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Isothiazole-4-carboxylic acid*

Cat. No.: *B1314003*

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Before any handling or disposal, a thorough understanding of the chemical's properties and hazards is paramount. **Isothiazole-4-carboxylic acid** is a heterocyclic organic compound that requires careful management due to its irritant properties.

Table 1: Chemical and Physical Properties of **Isothiazole-4-carboxylic Acid**

| Property | Value | Source |
|-------------------|---|---|
| CAS Number | 822-82-2 | [1] [2] |
| Molecular Formula | C ₄ H ₃ NO ₂ S | [1] [2] |
| Molecular Weight | 129.14 g/mol | [1] [2] |
| Appearance | Solid | |
| Hazard Statements | H302, H315, H319, H335 | [1] |

| Signal Word | Warning |[\[3\]](#) |

The primary hazards associated with this compound are significant. According to the Globally Harmonized System (GHS), it is classified as:

- Harmful if swallowed (H302)[\[1\]](#)
- Causes skin irritation (H315)[\[1\]](#)[\[3\]](#)[\[4\]](#)

- Causes serious eye irritation (H319)[1][3][4]
- May cause respiratory irritation (H335)[1][3][4]

These classifications necessitate the use of stringent engineering controls and personal protective equipment to prevent exposure during handling and disposal.

Risk Mitigation: Engineering Controls and Personal Protective Equipment (PPE)

The foundation of safe disposal is preventing exposure. This is achieved through a combination of engineering controls and appropriate PPE.

Engineering Controls

All handling and preparation for the disposal of **Isothiazole-4-carboxylic acid** must be conducted in a certified chemical fume hood.[5] This is critical to contain dust and vapors, preventing respiratory exposure.[4][5] The laboratory must also be equipped with an easily accessible safety shower and eyewash station.[4][5][6]

Personal Protective Equipment (PPE)

The selection of PPE is not merely a checklist; it is a critical barrier between the researcher and potential harm.

Table 2: Required PPE for Handling **Isothiazole-4-carboxylic Acid** Waste

| Body Part | PPE Item | Rationale and Specifications | Source |
|-------------|------------------------------|---|---|
| Hands | Chemical-Resistant Gloves | Nitrile or neoprene gloves are recommended to protect against skin irritation. Always inspect gloves for degradation or punctures before use. For prolonged contact, consider double-gloving. | [5] [7] [8] |
| Eyes/Face | Safety Goggles & Face Shield | Chemical splash goggles are mandatory to prevent eye irritation. [7] [8] A face shield should be worn over goggles during procedures with a higher risk of splashing. | [7] [8] |
| Body | Laboratory Coat | A flame-resistant lab coat provides a primary barrier against accidental spills. Ensure it is fully buttoned. | [9] |
| Respiratory | Respirator (if needed) | While a fume hood is the primary control, if engineering controls are insufficient or during a large spill cleanup, a NIOSH- | [3] [5] |

| Body Part | PPE Item | Rationale and Specifications | Source |
|-----------|----------|---|--------|
| | | approved respirator with appropriate cartridges for organic vapors and acid gases should be used based on a formal risk assessment. | |

| Feet | Closed-Toed Shoes | Shoes must fully cover the feet to protect against spills. [\[\[5\]](#) |

Immediate Response: Spill Management Protocol

Accidents can happen despite the best precautions. A clear, rehearsed spill response plan is essential.

Step-by-Step Spill Cleanup Procedure:

- Alert and Isolate: Immediately alert personnel in the vicinity. If the spill is large or outside of a containment hood, evacuate the area.
- Don PPE: Before addressing the spill, don the full PPE outlined in Table 2.
- Contain the Spill: For a solid spill, prevent further spread. Avoid actions that could generate dust.
- Clean the Spill: Carefully sweep or vacuum the solid material.[\[3\]](#)[\[4\]](#)[\[6\]](#) Do not use water to clean the initial spill, as this could create a solution that is harder to contain. Place the collected material into a designated, sealable, and clearly labeled hazardous waste container.
- Decontaminate: Wipe the spill area with a suitable solvent (e.g., soap and water), followed by clean water. Collect all cleaning materials (wipes, etc.) as hazardous waste.

- **Dispose of Contaminated Materials:** All materials used for cleanup, including contaminated PPE, must be placed in the hazardous waste container.
- **Report:** Report the incident to your institution's Environmental Health & Safety (EHS) department.

Systematic Disposal: A Step-by-Step Guide

The disposal of **Isothiazole-4-carboxylic acid** is governed by local, state, and federal regulations. The fundamental principle is that chemical waste generators are responsible for correctly identifying and classifying their waste.^[6]

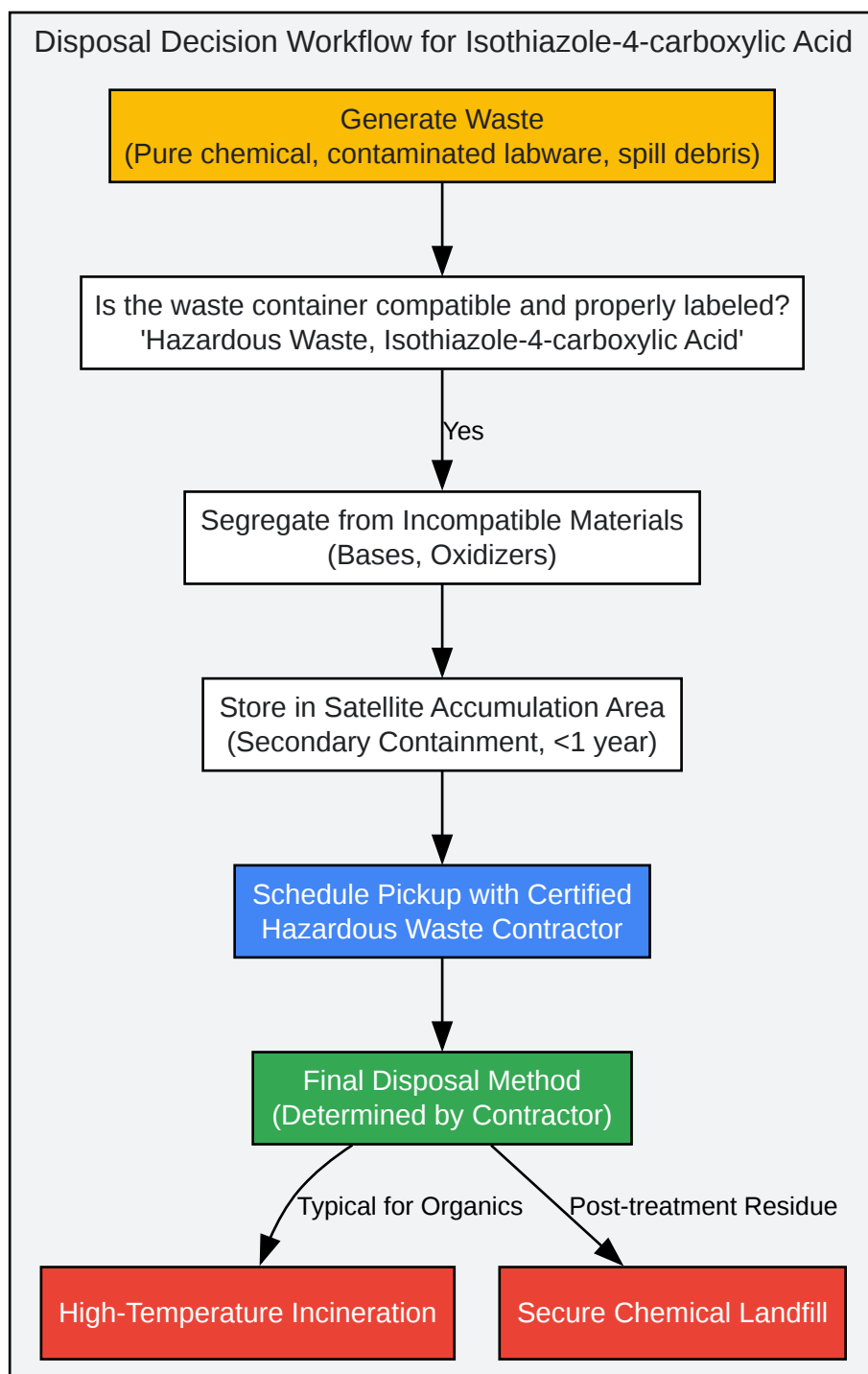
Waste Characterization

Under the U.S. Environmental Protection Agency (EPA) Resource Conservation and Recovery Act (RCRA), a chemical waste is considered hazardous if it is specifically listed or if it exhibits one of four characteristics: ignitability, corrosivity, reactivity, or toxicity.^{[10][11]}

Isothiazole-4-carboxylic acid is not specifically listed as a P- or U-series hazardous waste.^[6] However, as a carboxylic acid, it may be classified as hazardous waste if, in solution, it exhibits the characteristic of corrosivity (EPA Waste Code D002), defined as having a pH of 2 or less.^[11] Therefore, all waste containing this acid must be managed as hazardous waste.

Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **Isothiazole-4-carboxylic acid** waste.



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Caption: Decision workflow for compliant disposal of **isothiazole-4-carboxylic acid**.

Detailed Disposal Protocol

Objective: To safely collect, store, and transfer **Isothiazole-4-carboxylic acid** waste for final disposal by a licensed professional.

Materials:

- Designated hazardous waste container (HDPE or glass, compatible with acids)[[12](#)]
- Hazardous waste labels
- Secondary containment bin
- Full PPE (as per Table 2)

Procedure:

- Waste Collection:
 - Collect all waste containing **Isothiazole-4-carboxylic acid**—including unused pure chemical, contaminated labware (pipette tips, wipes), and spill cleanup debris—in a designated waste container.[[12](#)]
 - Causality: Do not mix hazardous waste with non-hazardous waste; this only increases the volume and cost of disposal.[[12](#)] Keep waste streams separate and well-documented.
- Labeling:
 - Immediately label the waste container with a completed hazardous waste tag. The label must include:
 - The words "Hazardous Waste"
 - The full chemical name: "**Isothiazole-4-carboxylic acid**"
 - The specific hazards (e.g., "Irritant," "Harmful if Swallowed")
 - The accumulation start date.

- Trustworthiness: Proper labeling is a regulatory requirement and ensures that everyone who handles the container understands its contents and associated dangers.
- Segregation and Storage:
 - Store the sealed waste container in a designated Satellite Accumulation Area.
 - Place the container within a secondary containment bin to mitigate leaks or spills.
 - Crucially, store this waste away from incompatible materials, particularly bases (to prevent violent neutralization reactions) and strong oxidizing agents.[\[12\]](#)[\[13\]](#)
 - Expertise: Storing acids and bases separately is a fundamental laboratory safety rule to prevent accidental and potentially dangerous reactions.
- Arranging Final Disposal:
 - Do not attempt to treat the chemical waste in-house (e.g., via neutralization) unless you have specific training and protocols approved by your EHS department.[\[14\]](#)
 - Contact your institution's EHS office to arrange for pickup by a licensed and certified hazardous waste disposal company.[\[9\]](#)[\[15\]](#)
 - The contractor will transport the waste to a permitted Treatment, Storage, and Disposal Facility (TSDF).
- Final Disposition:
 - The most common and effective disposal method for organic compounds like **Isothiazole-4-carboxylic acid** is high-temperature incineration.[\[16\]](#)[\[17\]](#)
 - Mechanism: Incineration at temperatures typically above 850°C with sufficient residence time ensures the complete destruction of the organic molecule, breaking it down into simpler, less harmful components like carbon dioxide, water, sulfur oxides, and nitrogen oxides.[\[3\]](#)[\[4\]](#)[\[17\]](#) These gaseous byproducts are then treated in the incinerator's exhaust gas cleaning system. Ash and other residues are collected and typically disposed of in a secure hazardous waste landfill.[\[18\]](#)

By adhering to this comprehensive guide, researchers and laboratory professionals can ensure the safe and compliant disposal of **Isothiazole-4-carboxylic acid**, upholding the highest standards of laboratory safety and environmental stewardship.

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